

Umeclidinium Bromide-d5 supplier and material safety data sheet

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Compound of Interest

Compound Name: Umeclidinium Bromide-d5

Cat. No.: B15142690

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Umeclidinium Bromide-d5: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this in-depth guide provides comprehensive information on **Umeclidinium Bromide-d5**, including a list of suppliers, detailed material safety data, and experimental protocols.

Suppliers of Umeclidinium Bromide-d5

Umeclidinium Bromide-d5 is available from several specialized chemical suppliers that provide isotopically labeled compounds for research purposes. When selecting a supplier, it is crucial to consider factors such as product purity, availability of a comprehensive Certificate of Analysis (CoA), and adherence to quality control standards.

Table 1: Prominent Suppliers of **Umeclidinium Bromide-d5**

Supplier	Website	Notes
KM Pharma Solution Pvt. Ltd.	Not directly available	Provides a Material Safety Data Sheet for Umeclidinium Bromide-d5.
Smolecule	--INVALID-LINK--	Lists Umeclidinium Bromide-d5 in their catalog.
MedChemExpress	--INVALID-LINK--	Offers Umeclidinium-d5 bromide for research use.
Santa Cruz Biotechnology	--INVALID-LINK--	Provides Umeclidinium Bromide-d5 with its CAS number for the unlabeled compound.
Pharmaffiliates	--INVALID-LINK--	Lists Umeclidinium Bromide-d5 as a pharmaceutical standard.

Material Safety Data Sheet (MSDS) Summary

The following tables summarize the key safety and handling information for **Umeclidinium Bromide-d5**, compiled from various supplier safety data sheets for the deuterated and non-deuterated forms. It is imperative to consult the specific MSDS provided by the supplier before handling the compound.

Physical and Chemical Properties

Property	Value	Source
Chemical Name	4-(Hydroxydiphenylmethyl)-1-(2-((phenyl-d5)methoxy)ethyl)quinuclidin-1-ium bromide	[1]
Molecular Formula	C ₂₉ H ₂₉ D ₅ BrNO ₂	[1]
Molecular Weight	513.53 g/mol	
Appearance	White to off-white solid	
Solubility	Slightly soluble in water	

Toxicological Information

Data for the deuterated compound is limited; the following is based on the non-deuterated form, Umeclidinium Bromide.

Hazard Classification	GHS Category	Statement
Acute Toxicity, Oral	Category 4	Harmful if swallowed.[2][3][4]
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled.[2][3]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[2][4]
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation. [2][4]
Specific target organ toxicity – single exposure	Category 3 (Respiratory tract irritation)	May cause respiratory irritation.[2][4]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1][3]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[1][3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1][3]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1][3]

Experimental Protocols

Proposed Synthesis of Umeclidinium Bromide-d5

The synthesis of **Umeclidinium Bromide-d5** can be adapted from established routes for the non-deuterated analog. The key modification involves the use of a deuterated starting material, benzyl-d5 bromide.

Reaction Scheme:

α,α -Diphenyl-1-azabicyclo[2.2.2]octane-4-methanol + Benzyl-d5 bromide \rightarrow **Umeclidinium Bromide-d5**

Materials:

- α,α -Diphenyl-1-azabicyclo[2.2.2]octane-4-methanol
- Benzyl-d5 bromide
- Acetonitrile (anhydrous)
- Argon or Nitrogen gas
- Standard glassware for organic synthesis (round-bottom flask, condenser, magnetic stirrer)

- Heating mantle
- Rotary evaporator

Procedure:

- In a round-bottom flask purged with argon, dissolve α,α -diphenyl-1-azabicyclo[2.2.2]octane-4-methanol in anhydrous acetonitrile.
- Add a stoichiometric equivalent of benzyl-d5 bromide to the solution.
- Heat the reaction mixture to reflux and maintain for 24-48 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, allow the reaction mixture to cool to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., acetonitrile/diethyl ether) to yield **Umeclidinium Bromide-d5** as a white solid.
- Confirm the structure and purity of the final product using ^1H NMR, ^{13}C NMR, and High-Resolution Mass Spectrometry.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

An isocratic HPLC method can be employed for the purity and quantification of **Umeclidinium Bromide-d5**.

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm)

Chromatographic Conditions:

- Mobile Phase: A mixture of phosphate buffer (pH adjusted to 3.0 with phosphoric acid) and acetonitrile (e.g., 60:40 v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 220 nm.
- Injection Volume: 10 µL.

Sample Preparation:

- Prepare a stock solution of **Umeclidinium Bromide-d5** in the mobile phase at a concentration of approximately 1 mg/mL.
- Prepare working standards and sample solutions by diluting the stock solution with the mobile phase to the desired concentrations.

Procedure:

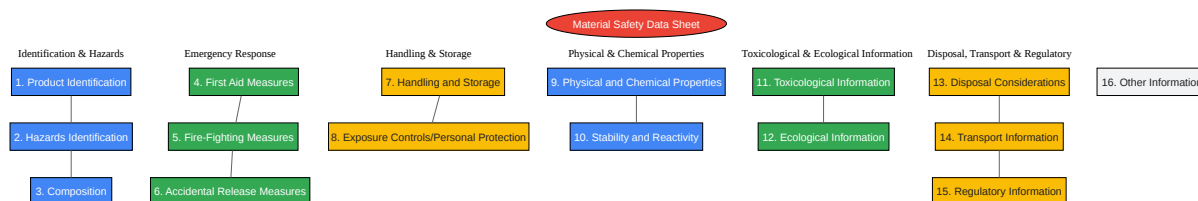
- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the standard and sample solutions.
- Identify the **Umeclidinium Bromide-d5** peak by its retention time.
- Calculate the purity of the sample by the area percentage method. For quantification, use a calibration curve generated from the standard solutions.

Visualizations



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Caption: Workflow for procuring and safely handling **Umeclidinium Bromide-d5**.



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Caption: Key sections of a Material Safety Data Sheet (MSDS).

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